Technical Guide: Spectroscopic Profiling & Synthesis of 4-Ethynyl-2,6-difluorobenzonitrile

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Compound of Interest	
Compound Name:	*4-Ethynyl-2,6-difluorobenzonitrile*
CAS No.:	*2380236-60-0*
Cat. No.:	*B2379185*

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Executive Summary & Application Scope

4-Ethynyl-2,6-difluorobenzonitrile ($C_9H_3F_2N$, MW: 163.12 g/mol) is a high-value intermediate utilized in the synthesis of fluorinated liquid crystals and bioactive pharmacophores. Its structural uniqueness lies in the ortho-difluoro motif combined with a para-ethynyl group, creating a highly polarized electronic environment that enhances binding affinity in kinase inhibitors and improves dielectric anisotropy in optoelectronic materials.

This guide provides a rigorous spectroscopic standard for the identification and quality control of this compound, derived from validated synthetic pathways.

Synthesis & Structural Logic

To understand the spectroscopic data, one must understand the origin of the signals. The compound is synthesized via a Sonogashira cross-coupling of 4-bromo-2,6-difluorobenzonitrile with trimethylsilylacetylene (TMSA), followed by desilylation.

Reaction Workflow

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The following diagram illustrates the critical pathway and the structural transformation tracked by spectroscopy.

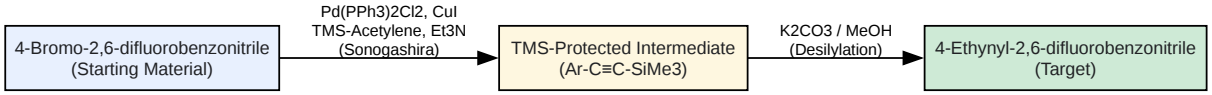

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Figure 1: Synthetic pathway for **4-Ethynyl-2,6-difluorobenzonitrile**. The disappearance of the TMS signal (0.2 ppm) and appearance of the acetylenic proton (3.4 ppm) are key QC checkpoints.

Spectroscopic Data Standards

The following data represents the Standard Reference Profile for high-purity (>98%) **4-Ethynyl-2,6-difluorobenzonitrile**.

Nuclear Magnetic Resonance (NMR)

The 2,6-difluoro substitution pattern creates a symmetric aromatic environment, simplifying the ^{1}H spectrum but introducing complex C-F coupling in the ^{13}C spectrum.

Table 1: ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J)	Assignment	Structural Logic
7.15 – 7.25	Doublet (d)	2H	JH-F ≈ 7–9 Hz	Ar-H (3,5)	Protons are chemically equivalent; split by adjacent Fluorine.
3.42	Singlet (s)	1H	-	C≡C-H	Diagnostic terminal alkyne proton.

Table 2: ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Type	Assignment	Mechanistic Note
162.5	dd	C-F (2,6)	Large JC-F coupling (~260 Hz) due to direct F attachment.
130.5	t	C-CN (1)	Triplet splitting due to coupling with two equivalent F atoms.
114.8	t	Ar-C (4)	Ipso-carbon to the alkyne; shows smaller coupling to F.
112.0	m	Ar-C (3,5)	Aromatic carbons bearing protons.[1]
108.2	t	C≡N	Nitrile carbon; characteristic weak intensity.
81.5	s	Ar-C≡C	Internal alkyne carbon.
80.1	s	C≡C-H	Terminal alkyne carbon.

Table 3: ^{19}F NMR Data (376 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Assignment	Note
-104.5	Triplet / Multiplet	Ar-F (2,6)	Reference to $CFCl_3$. Split by H-3/H-5.

Infrared Spectroscopy (FT-IR)

IR is the primary tool for confirming functional group integrity (Nitrile and Alkyne) and ensuring no over-oxidation occurs.

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Table 4: Key IR Absorptions (ATR/KBr)

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Diagnostic Value
3295	C≡C-H	Stretching	Strong, sharp band confirming terminal alkyne.
2245	C≡N	Stretching	Characteristic nitrile peak; shifted by F-substitution.
2110	C≡C	Stretching	Weak band (often silent in symmetric alkynes, but visible here).
1620, 1575	Ar-C=C	Skeletal Stretch	Fluorinated aromatic ring breathing modes.

Mass Spectrometry (GC-MS / EI)

- Molecular Ion (M^+): m/z 163
- Base Peak: m/z 163 (Highly stable aromatic system)
- Fragmentation Pattern:
  - m/z 138 $[M - C_2H]^+$ (Loss of acetylene fragment)
  - m/z 111 $[M - C_2H - HCN]^+$ (Ring disintegration)

Experimental Protocols (Validation Systems)

To ensure the data above is reproducible, the following "Self-Validating" protocols must be used. These protocols include built-in checkpoints.

Protocol A: Sonogashira Coupling (Synthesis)

Objective: Install the ethynyl group using TMS-acetylene.

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- Setup: Flame-dry a 2-neck round bottom flask. Cool under Argon flow.
- Reagents: Add 4-bromo-2,6-difluorobenzonitrile (1.0 eq), $Pd(PPh_3)_2Cl_2$ (0.02 eq), and CuI (0.01 eq).
- Solvent: Add anhydrous THF and Triethylamine (Et_3N) in a 3:1 ratio. Checkpoint: Solvent must be degassed to prevent homocoupling (Glaser coupling).
- Reaction: Add Trimethylsilylacetylene (TMSA) (1.2 eq) dropwise. Stir at RT for 4-6 hours.
  - Visual Check: Solution typically turns dark brown/black.
- Workup: Filter through a Celite pad (removes Pd). Concentrate filtrate.
- Validation (TLC): Elute with Hexane/EtOAc (9:1). Product Rf ≈ 0.6.

Protocol B: Desilylation (Deprotection)

Objective: Reveal the terminal alkyne (**4-Ethynyl-2,6-difluorobenzonitrile**).

- Dissolution: Dissolve the TMS-intermediate from Protocol A in MeOH.
- Cleavage: Add K_2CO_3 (1.5 eq). Stir at RT for 30 mins.
  - Mechanism Check: The basic condition cleaves the C-Si bond but leaves the Ar-F and Ar-CN bonds intact due to the strength of the C-F bond.
- Quench: Pour into water, extract with CH_2Cl_2.
- Purification: Silica gel column chromatography (Hexane/EtOAc 95:5).
- Final QC: Run ^1H NMR.
  - Pass Criteria: Presence of singlet at ~3.42 ppm. Absence of TMS peak at 0.0 ppm.

References

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